

Technical Guide to the Safety of 4-hydroxy-4-phenylbutan-2-one

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Compound of Interest

Compound Name: 4-Hydroxy-4-phenylbutan-2-one

Cat. No.: B3053436

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety information for **4-hydroxy-4-phenylbutan-2-one** (CAS No. 5381-93-1). It is intended for informational purposes for a technical audience and should not be considered a substitute for a formal Safety Data Sheet (SDS) provided by a supplier. A comprehensive official SDS was not found in the public domain during the compilation of this guide; much of the specific quantitative safety and toxicological data for this compound is not available.^{[1][2][3][4]} Users should always consult the SDS provided with the purchased product and adhere to all institutional and regulatory safety protocols.

Chemical Identification

This guide pertains to **4-hydroxy-4-phenylbutan-2-one**. It is crucial to distinguish this compound from the isomeric and more widely documented 4-(4-hydroxyphenyl)-2-butanone (Raspberry Ketone, CAS No. 5471-51-2).

Identifier	Data
Chemical Name	4-hydroxy-4-phenylbutan-2-one[1][3][5]
Synonyms	1-Phenyl-1-hydroxybutan-3-one, 2-Butanone, 4-hydroxy-4-phenyl-[1]
CAS Number	5381-93-1[1][2][3][5][6][7]
Molecular Formula	C ₁₀ H ₁₂ O ₂ [1][6][7]
Molecular Weight	164.20 g/mol [6]
Structure	<chem>CC(=O)CC(C1=CC=CC=C1)O</chem> [6]

Hazard Identification and Classification

As of this review, a consensus GHS classification for **4-hydroxy-4-phenylbutan-2-one** is not available in the referenced public safety documents. Multiple sources explicitly state that data for a formal classification is unavailable.[1][2][3][4] However, based on its chemical structure (a β -hydroxy ketone), potential for skin and eye irritation should be assumed.[5] One supplier notes it as a hazardous material for shipping purposes.[6]

Precautionary Approach: In the absence of specific data, it is prudent to handle this compound with the care required for a substance of unknown toxicity. Researchers should assume it may be harmful if swallowed, inhaled, or comes into contact with skin.

Physical and Chemical Properties

Quantitative physical and chemical data for **4-hydroxy-4-phenylbutan-2-one** is sparse. The following table summarizes the available information.

Property	Value	Source
Appearance	Data Not Available	[1]
Boiling Point	Data Not Available	[1]
Melting Point	Data Not Available	[1]
Flash Point	Data Not Available	[1]
Density	Data Not Available	[1]
Purity	≥95% - ≥98% (as supplied by vendors)	[6][7]

Handling, Storage, and Personal Protective Equipment (PPE)

Based on general laboratory safety principles for chemicals of unknown toxicity, the following measures are recommended.[2]

Handling

- Handle in a well-ventilated place, preferably within a chemical fume hood.[2]
- Avoid contact with skin, eyes, and clothing.[2]
- Avoid the formation and inhalation of dust, aerosols, mists, or vapors.[2][3]
- Use non-sparking tools and prevent electrostatic discharge.[2]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[2]
- Store under an inert atmosphere.
- Keep away from incompatible materials and foodstuff containers.[2]

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2]
- **Skin Protection:** Wear impervious, chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. Wear fire/flame resistant and impervious clothing.[2]
- **Respiratory Protection:** If engineering controls are insufficient to maintain airborne concentrations below exposure limits (if any), or for emergency situations, use a NIOSH-approved respirator.

First Aid and Emergency Procedures

The following first-aid measures are based on general chemical handling guidelines.[2][3]

Exposure Route	First Aid Measures
Inhalation	Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][3]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention.[2][3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[2][3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[2]

Fire-Fighting Measures:

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[\[2\]](#)[\[3\]](#)

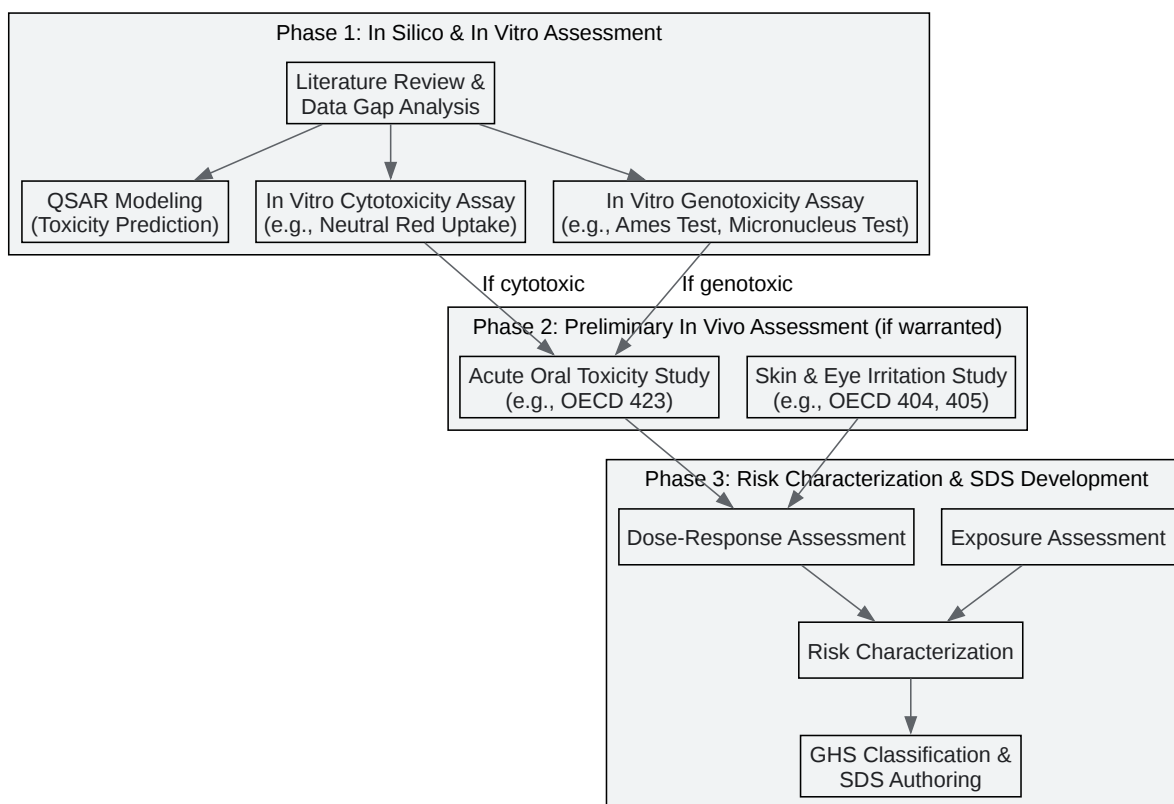
Toxicological Information

No quantitative toxicological data (e.g., LD₅₀, LC₅₀) or specific study results for **4-hydroxy-4-phenylbutan-2-one** were found in the reviewed sources. The toxicological properties have not been fully investigated.

Experimental Protocols and Workflows

Due to the lack of specific safety studies for this compound, this section outlines a generalized workflow for the initial hazard assessment of a novel or poorly characterized chemical, which would be applicable to **4-hydroxy-4-phenylbutan-2-one**.

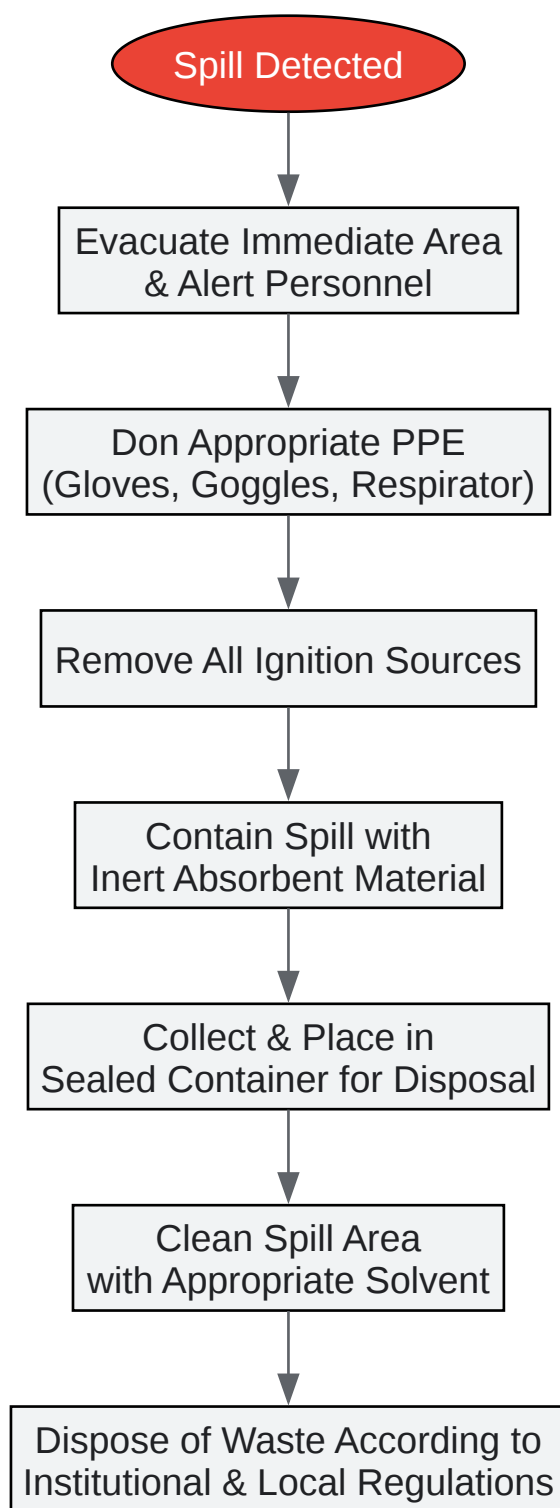
General Hazard Assessment Workflow



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Caption: Generalized workflow for chemical hazard identification and risk assessment.

Accidental Spill Response Protocol



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Caption: Logical flow for responding to an accidental chemical spill.

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